A Comparative Guide to the Structure-Activity Relationship of Substituted Indol-5-amines

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Compound of Interest

Compound Name:	*(1,3,3-Trimethyl-2,3-dihydro-1H-indol-5-yl)amine*
CAS No.:	*848047-45-0*
Cat. No.:	*B1322609*

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The indole nucleus is a cornerstone of medicinal chemistry, recognized as a "privileged scaffold" due to its presence in a vast array of pharmacologically active compounds.[1][2][3] Among its many derivatives, substituted indol-5-amines represent a particularly versatile class, demonstrating significant activity across diverse biological targets, most notably G-Protein Coupled Receptors (GPCRs) like serotonin receptors and various protein kinases. Understanding the structure-activity relationship (SAR) of this scaffold is paramount for drug development professionals aiming to optimize potency, selectivity, and pharmacokinetic properties.

This guide provides a comparative analysis of the SAR of substituted indol--5-amines, drawing on established data from analogous compounds to elucidate the impact of specific structural modifications. We will explore their interactions with key biological targets and provide the detailed experimental frameworks required to validate these findings in a research setting.

Comparative SAR at Serotonin (5-HT) Receptors

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Indol-5-amines are structurally analogous to the endogenous neurotransmitter serotonin (5-hydroxytryptamine), making serotonin receptors a primary target for this class of compounds. The affinity and functional activity (agonist vs. antagonist) are exquisitely sensitive to substitutions on both the indole ring and the 5-amino group.[4]

Key Structural Modifications and Their Impact:

- The Indole N1 Position: The hydrogen on the indole nitrogen is a critical hydrogen bond donor, often interacting with conserved residues like aspartate in the receptor's binding pocket.[5] Alkylation or substitution at this position can drastically alter the binding mode and selectivity. While N-alkylation in related tryptamines can influence receptor affinity, bulky substituents are generally detrimental unless they can access a secondary hydrophobic pocket.[6]

- The 5-Amino Group: This is the defining feature of the scaffold. The basicity and substitution pattern of this amine are critical.

  - Primary vs. Secondary/Tertiary Amines: Converting the primary amine to a secondary or tertiary amine by adding alkyl groups can modulate lipophilicity and receptor subtype selectivity. For many biogenic amine receptors, a protonated secondary amine forms a key salt bridge with an aspartate residue (Asp 3.32) in the transmembrane domain.[5]

  - Acylation: Converting the amine to an amide can shift the compound's profile from an agonist to an antagonist or a negative allosteric modulator, as seen in related indole carboxamides targeting the CB1 receptor.[7]

- Substituents on the Indole Ring (Positions 2, 3, 4, 6, 7):

  - Position 2 & 3: These positions are crucial. Small alkyl groups at the C3 position of related indole-2-carboxamides have been shown to enhance potency at the CB1 receptor.[7] The C3 position is often the site of the ethylamine side chain in tryptamines, and modifications here directly impact receptor interaction.

  - Position 4 & 6: Electron-withdrawing groups at these positions can significantly enhance agonist activity.[4] For example, a methoxy group at the 6-position of tricyclic ergoline partial structures, which are related to indoles, greatly enhances serotonin agonist activity.[4]

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- Position 7: Halogenation (e.g., F, Cl, Br) at positions 5 or 7 has been shown to increase cytotoxic activity in anticancer indole derivatives, suggesting this modification can significantly impact protein binding.[8]

Comparative Data for 5-HT Receptor Ligands

The following table summarizes SAR data for representative indole-based compounds at various serotonin receptors. While direct data for a wide range of indol-5-amines is sparse, the activity of structurally similar compounds provides valuable predictive insights.

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Compound Scaffold	Key Substitutions	Target	Activity Type	Potency (Ki or EC50, nM)	SAR Insight
Tryptamine	(Parent Scaffold)	5-HT1A	Agonist	125	Baseline affinity for the indolethylamine core.[9]
5-Methoxytryptamine	5-OCH3	5-HT1A	Agonist	9	A 5-methoxy group significantly increases affinity, mimicking serotonin.[9]
6-Substituted Tetrahydrobenz[cd]indol-4-amine	6-CN, 6-NO2	5-HT Receptors	Agonist	Potent	Electron-withdrawing groups at the 6-position enhance agonist activity and compound stability.[4]
D2AAK5 (Indole Derivative)	6-Fluoro, N-arylmethyl	5-HT1A / 5-HT2A	Ligand	Ki = 162 (5-HT1A), 12 (5-HT2A)	Demonstrates high affinity for 5-HT2A; the indole NH forms a hydrogen bond with Thr 3.37.[5]

Signaling Pathway for Serotonin Receptors

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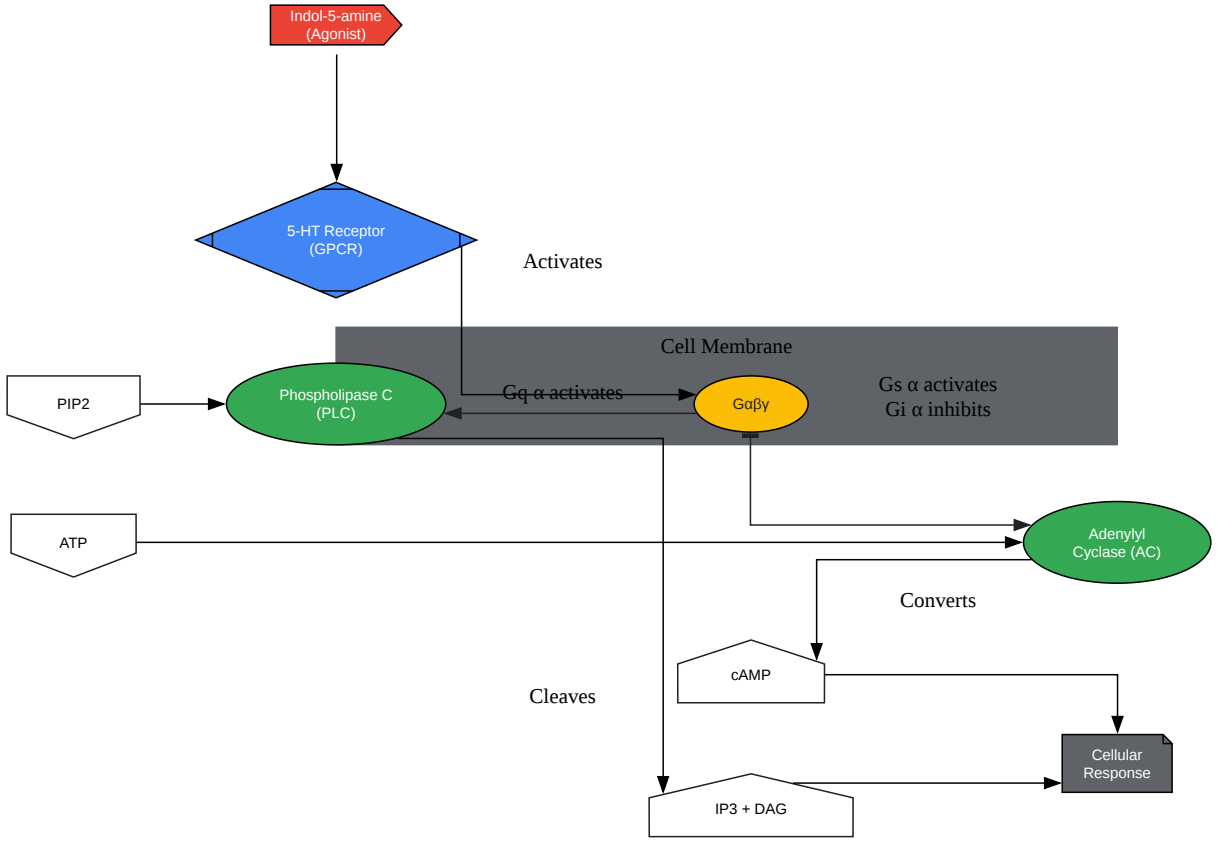
The diagram below illustrates the canonical signaling pathways for Gs, Gi, and Gq-coupled serotonin receptors, which are the targets for functional assays like cAMP accumulation.



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Caption: Canonical GPCR signaling pathways for indol-5-amine agonists.

Comparative SAR at Protein Kinases

The indole scaffold is also a privileged structure for designing protein kinase inhibitors.[10] The 5-amino group provides a key vector for modification, allowing for the introduction of pharmacophores that can interact with the hinge region, the DFG motif, or other conserved features of the ATP-binding pocket.

Key Structural Modifications and Their Impact:

- Core Scaffold: Fused ring systems based on the indole core, such as pyrimido[5,4-b]indoles, have shown potent kinase inhibitory activity.[11] The planarity and aromaticity of the system are crucial for stacking interactions within the ATP-binding site.
- The 5-Amino Linker: This group often serves as an attachment point for larger moieties that occupy the solvent-exposed region of the kinase. In many designs, it is part of a larger heterocyclic system (e.g., a pyrimidine ring).
- Substituents on Appended Rings: For compounds like the 5-(indol-5-yl)pyrrolo[2,3-d]pyrimidin-4-amines, substitutions on the terminal phenyl rings are critical for potency and selectivity.[12] These groups often interact with the hydrophobic regions of the kinase active site. For instance, a trifluoromethoxy group was found to be favorable for RIPK1 inhibition.[12]
- N1 and C3 Positions: As with 5-HT receptors, these positions on the indole ring are important. An N-benzyl group at N1 and a fluorobenzylamino group at C3 were found to be optimal for pp60c-Src tyrosine kinase inhibition in one series of indole derivatives.[13]

Comparative Data for Indole-Based Kinase Inhibitors

The following table presents SAR data for representative indole-based kinase inhibitors, highlighting how specific substitutions drive potency.

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Compound Scaffold	Key Substitutions	Target Kinase	Potency (IC50, nM)	SAR Insight
Pyrido[4,3-b]indol-5-yl	8-Methoxy	CFTR Potentiator	230	The 8-methoxy group on the indole-like core is important for activity.[14]
Indole-3-amine derivative (8c)	N1-benzyl, 5-phenyl, C3-(N-4-fluorobenzyl)methanamine	pp60c-Src	4,690	A combination of specific substitutions at N1, C3, and C5 leads to the most promising inhibitor in the series.[13]
Pyrrolo[2,3-d]pyrimidin-4-amine (22b)	5-(1H-indol-5-yl), N1-(ethanone with 3-(trifluoromethoxy)phenyl)	RIPK1	11	A complex substituent on the indole N1 position dramatically improves potency against RIPK1.[12]
Indolyl-Hydrazone (5)	Indole-2-carboxylate core	PI3K-α, CDK2, EGFR	156 (CDK2), 58 (EGFR)	The specific indolyl-hydrazone scaffold shows potent, multi-kinase inhibitory activity.[15]

Experimental Protocols for SAR Determination

To build a robust SAR model, precise and reproducible experimental data are essential. The two most fundamental assays for characterizing ligands like indol-5-amines at GPCR targets

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are the radioligand binding assay (to determine affinity) and the functional assay (to determine efficacy).

Protocol 1: Radioligand Binding Assay (Competitive Inhibition)

This protocol is a cornerstone for determining the binding affinity (Ki) of a test compound by measuring its ability to displace a known radiolabeled ligand from the target receptor.[16] It is a self-validating system when appropriate controls (total binding, non-specific binding) are included.

Causality Behind Experimental Choices:

- Membrane Preparation: Using membranes from cells overexpressing the target receptor (e.g., HEK293 cells) ensures a high signal-to-noise ratio.[17]
- Radioligand Choice: A high-affinity, specific radioligand (e.g., [^{3}H]Ketanserin for 5-HT2A) is chosen to ensure it binds tightly and can be displaced by test compounds.[18]
- Filtration: Rapid filtration through glass fiber filters separates receptor-bound from free radioligand, effectively "trapping" the bound state for measurement.[19]
- Non-Specific Binding (NSB): Determined by including a high concentration of a known, non-radioactive competitor to saturate all specific binding sites. This value is subtracted from all other measurements to isolate the specific binding signal.

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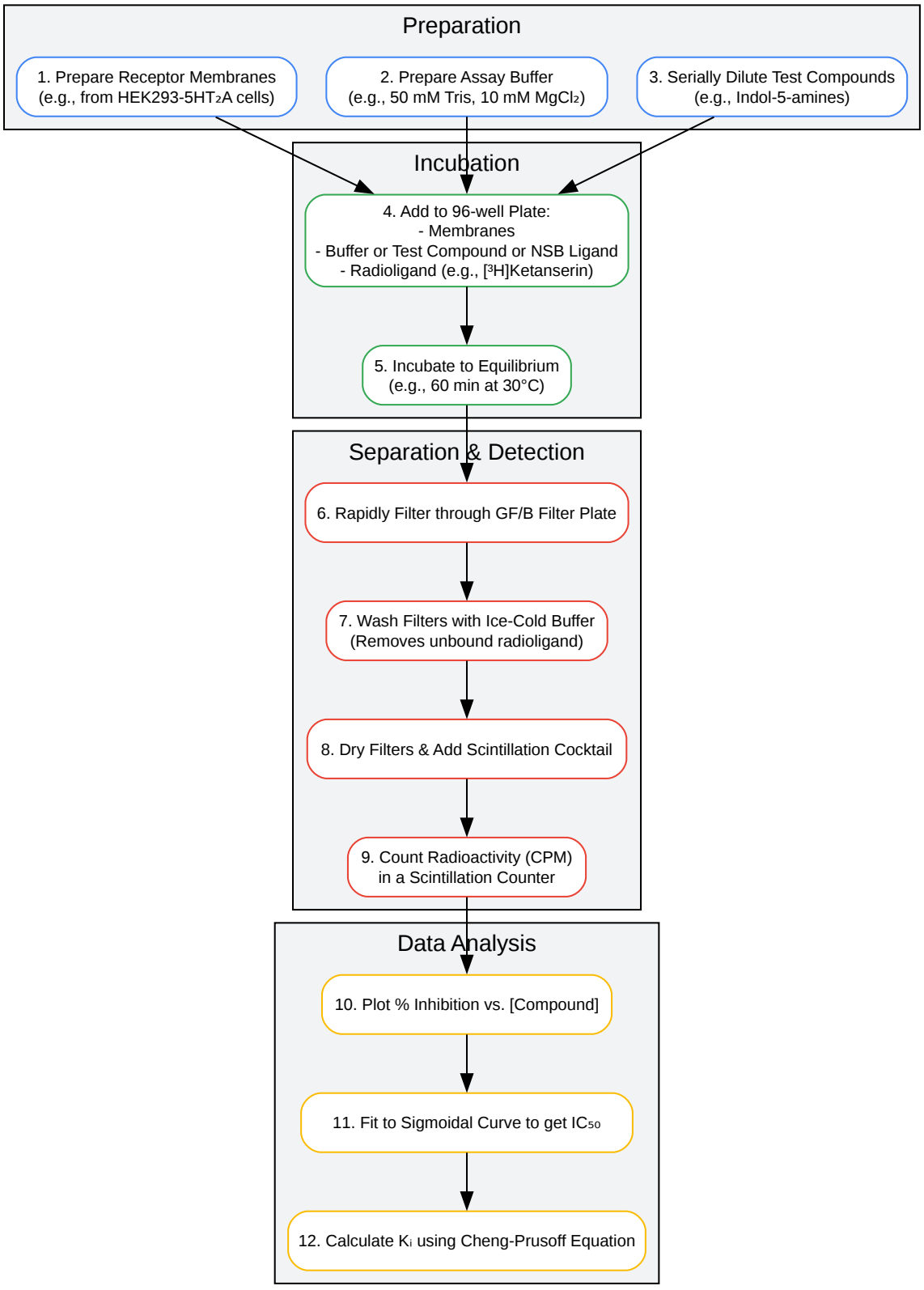

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Caption: Workflow for a competitive radioligand binding assay.

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Step-by-Step Methodology:

- Membrane Preparation: Homogenize cells expressing the target receptor in a cold lysis buffer and pellet the membranes by centrifugation.[19] Resuspend the pellet in an appropriate assay buffer.
- Assay Setup: In a 96-well plate, set up triplicate wells for:
  - Total Binding: Membranes + radioligand + buffer.
  - Non-Specific Binding (NSB): Membranes + radioligand + a saturating concentration of a known unlabeled ligand.
  - Test Compound: Membranes + radioligand + varying concentrations of the substituted indol-5-amine.
- Incubation: Add a fixed concentration of the radioligand (typically at its Kd value) to all wells. Incubate the plate at a set temperature (e.g., 30°C) for a sufficient time to reach equilibrium (e.g., 60 minutes).[19]
- Filtration: Terminate the reaction by rapid vacuum filtration onto a glass fiber filter plate (e.g., GF/B), which traps the membranes.[18]
- Washing: Quickly wash the filters with ice-cold wash buffer to remove any unbound radioligand.
- Detection: Dry the filter plate, add a scintillation cocktail to each well, and count the retained radioactivity using a microplate scintillation counter.
- Data Analysis:
  - Calculate the percent inhibition for each test compound concentration relative to the total and non-specific binding controls.
  - Plot the percent inhibition against the logarithm of the compound concentration and fit the data to a sigmoidal dose-response curve to determine the IC50 value.

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- Convert the IC50 to the binding affinity constant (Ki) using the Cheng-Prusoff equation, which accounts for the concentration and affinity of the radioligand used.

Protocol 2: cAMP Functional Assay

This protocol measures the functional consequence of receptor activation for Gs- or Gi-coupled receptors by quantifying the change in the intracellular second messenger, cyclic AMP (cAMP).[20] It is essential for distinguishing agonists, antagonists, and inverse agonists.

Causality Behind Experimental Choices:

- Cell-Based Format: This assay measures a physiological response within a living cell, providing functional data that complements the binding data.[21]
- Gs vs. Gi Coupling: For Gs-coupled receptors, an agonist will increase cAMP. For Gi-coupled receptors, an agonist will decrease cAMP; to measure this decrease, the baseline cAMP level is first stimulated with a compound like forskolin.[20]
- Detection Method (e.g., HTRF/AlphaScreen): These are homogenous (no-wash) assays based on competition between endogenously produced cAMP and a labeled cAMP tracer.[21][22] This format is highly sensitive and amenable to high-throughput screening.[23]

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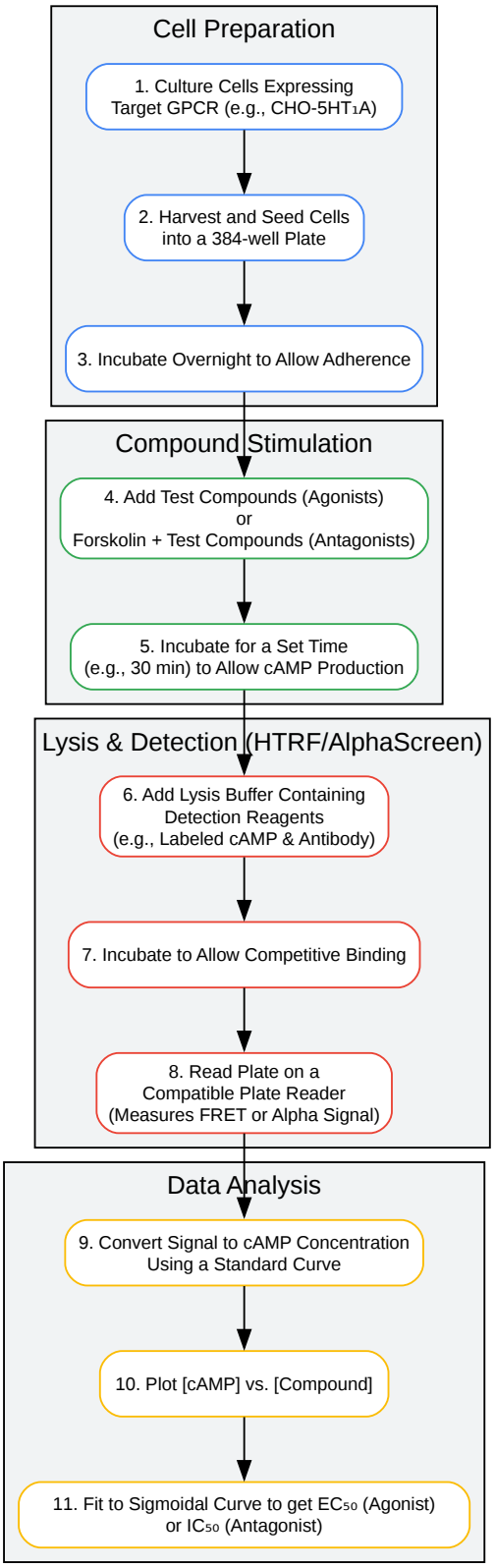

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Caption: Workflow for a cell-based cAMP functional assay.

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Step-by-Step Methodology:

- Cell Seeding: Seed cells stably or transiently expressing the receptor of interest into a 384-well microplate and allow them to attach overnight.
- Compound Addition:
  - Agonist Mode: Add serial dilutions of the indol-5-amine test compounds to the cells.
  - Antagonist Mode: Add a fixed concentration of an agonist (or forskolin for Gi-coupled receptors) to stimulate cAMP production, followed by the addition of serial dilutions of the test compounds.
- Stimulation: Incubate the plate at 37°C for a defined period (e.g., 30 minutes) to allow for receptor activation and subsequent modulation of intracellular cAMP levels.
- Lysis and Detection: Add a cell lysis buffer that contains the detection reagents (e.g., for an HTRF assay, this would be an anti-cAMP antibody conjugated to an acceptor and a cAMP analog conjugated to a donor).[24]
- Equilibration: Incubate the plate at room temperature to allow the competitive binding reaction between the cellular cAMP and the labeled cAMP analog to reach equilibrium.
- Signal Reading: Read the plate on a compatible microplate reader. The signal generated will be inversely proportional to the amount of cAMP produced by the cells.[20]
- Data Analysis:
  - Generate a cAMP standard curve to convert the raw assay signal into cAMP concentrations.
  - Plot the cAMP concentration against the logarithm of the compound concentration.
  - For agonists, fit the data to a sigmoidal dose-response curve to determine the EC50 (potency) and Emax (efficacy).
  - For antagonists, determine the IC50 value.

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Conclusion

The indol-5-amine scaffold is a remarkably fertile ground for the discovery of novel therapeutics. Its structure-activity relationship is complex and highly dependent on the biological target. For serotonin receptors, affinity and function are dictated by substitutions that influence hydrogen bonding and electronic properties, particularly at the indole N1, C5, and C6 positions. For protein kinases, the scaffold often serves as an anchor within the ATP binding site, with potency and selectivity driven by larger, appended moieties that engage with surrounding hydrophobic and solvent-exposed regions.

By systematically applying the comparative SAR principles and rigorous experimental protocols outlined in this guide, researchers can effectively navigate the chemical space around this privileged scaffold to design and validate the next generation of selective and potent indol-5-amine-based drugs.

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